

Essential Safety and Operational Guidance for Handling 6-Bromo-2,3-dicyanonaphthalene

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Compound of Interest

Compound Name: 6-Bromo-2,3-dicyanonaphthalene

Cat. No.: B1332548

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This document provides crucial safety protocols and logistical information for the handling and disposal of **6-Bromo-2,3-dicyanonaphthalene** (CAS No. 70484-02-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier and Properties:

Property	Value
CAS Number	70484-02-5[1]
Molecular Formula	C ₁₂ H ₅ BrN ₂ [1]
Molecular Weight	257.09 g/mol [1]
Physical State	Solid

Hazard Identification and Personal Protective Equipment (PPE)

Based on data from structurally similar compounds, **6-Bromo-2,3-dicyanonaphthalene** is presumed to be hazardous. Similar aromatic nitrile compounds are known to cause skin and eye irritation, and may be toxic if inhaled, swallowed, or absorbed through the skin.[2][3][4][5] Therefore, strict adherence to PPE guidelines is mandatory.

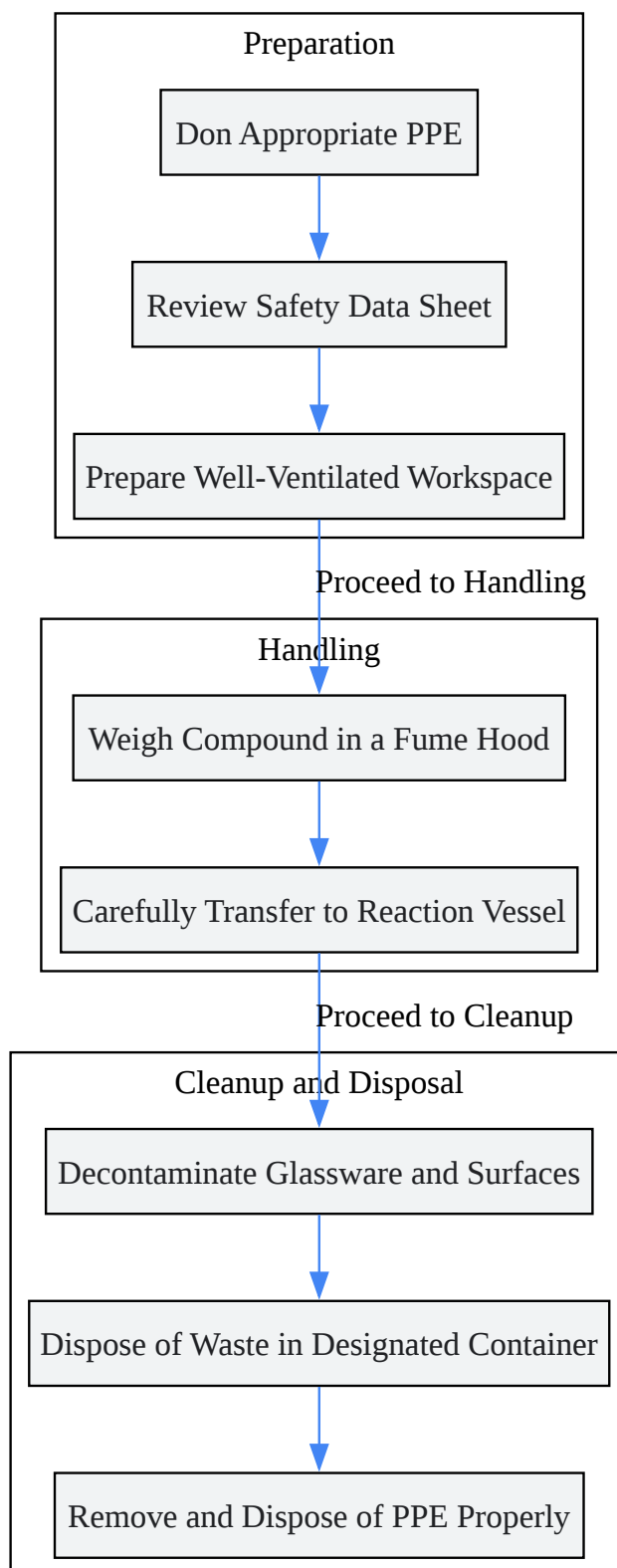
Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.[6][7][8]	Offers good resistance to a broad range of chemicals, including aromatic compounds. [6][9]
Eye Protection	Chemical safety goggles or a face shield.[2][6][10]	Protects against splashes and airborne particles.
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes.	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area or with a certified respirator.	To minimize inhalation of dust or vapors.

Operational Plan for Safe Handling

A systematic approach is essential to minimize exposure and ensure safety during the handling of **6-Bromo-2,3-dicyanonaphthalene**.

Experimental Workflow:



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Caption: Workflow for handling **6-Bromo-2,3-dicyanonaphthalene**.

Step-by-Step Handling Protocol:

- Preparation:
 - Always wear the recommended PPE before entering the laboratory.
 - Thoroughly review the Safety Data Sheet (SDS) for **6-Bromo-2,3-dicyanonaphthalene** and any other chemicals being used.
 - Ensure work is conducted in a properly functioning chemical fume hood or a well-ventilated area to minimize inhalation exposure.[\[2\]](#)
 - Have an eyewash station and safety shower readily accessible.[\[2\]](#)
- Handling:
 - When weighing the solid compound, use a spatula and perform the task within a fume hood to contain any airborne particles.
 - Avoid generating dust.
 - Carefully transfer the chemical to the reaction vessel, minimizing the risk of spillage.
 - In case of skin contact, wash the affected area immediately and thoroughly with soap and water.[\[2\]](#)
 - If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention.[\[2\]](#)

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

Waste Disposal Protocol:

- Waste Segregation:

- All solid waste contaminated with **6-Bromo-2,3-dicyanonaphthalene** (e.g., used gloves, weighing paper, paper towels) should be placed in a clearly labeled, sealed hazardous waste container.
- Unused or excess **6-Bromo-2,3-dicyanonaphthalene** must be disposed of as hazardous chemical waste.
- Solutions containing the compound should be collected in a designated, labeled hazardous liquid waste container.
- Disposal Procedure:
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
 - Dispose of the sealed waste containers through your institution's environmental health and safety office.
 - Do not dispose of **6-Bromo-2,3-dicyanonaphthalene** down the drain or in regular trash.

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References

- 1. scbt.com [scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. 2,3-Dibromo-6,7-dicyanonaphthalene | 74815-81-9 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 4. 2,3-Dicyanonaphthalene | 22856-30-0 | TCI AMERICA [tcichemicals.com]
- 5. 2,3-Dicyanonaphthalene | C12H6N2 | CID 601270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. hsa.ie [hsa.ie]

- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. fragranceoilsdirect.co.uk [fragranceoilsdirect.co.uk]
- 9. Permeation of aromatic solvent mixtures through nitrile protective gloves - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. epa.gov [epa.gov]
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